

The Phase Behavior of Dichlorodifluoromethane: A Technical Guide

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Compound of Interest

Compound Name: Dichlorodifluoromethane

Cat. No.: B179400

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An In-depth Analysis of the Phase Diagram of **Dichlorodifluoromethane** (R-12) Under Varying Pressure Conditions for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of the phase diagram of **dichlorodifluoromethane**, a compound historically known as Freon-12 or R-12. While its use has been largely phased out due to its ozone-depleting properties, its well-characterized thermophysical properties make it a valuable case study for understanding phase transitions. This document summarizes key quantitative data, details the experimental protocols used to determine these properties, and presents a visual representation of its phase behavior.

Thermophysical Properties of Dichlorodifluoromethane

The phase behavior of a pure substance is defined by its triple point, critical point, and the phase boundaries for solid, liquid, and vapor states. The following tables summarize these key properties for **dichlorodifluoromethane**.

Table 1: Key Phase Points of Dichlorodifluoromethane

Property	Temperature (°C)	Temperature (K)	Pressure (bar)	Pressure (MPa)
Triple Point	-157.05[1]	116.10[2]	2.449×10^{-6} [1]	2.449×10^{-7}
Normal Boiling Point	-29.8[3][4][5]	243.35[2]	1.013	0.1013
Critical Point	111.80[1]	384.95	41.25[1]	4.125[1]

Table 2: Vapor Pressure of Dichlorodifluoromethane at Various Temperatures

Temperature (°C)	Vapor Pressure (kPa)
-20	151[6]
0	300[6]
16	500[6][7]
20	567[6][7]
40	960[6][7]

Experimental Protocols for Phase Diagram Determination

The determination of a substance's phase diagram involves a series of precise experimental measurements. The following sections outline the methodologies for determining the key phase transition points and vapor pressure of **dichlorodifluoromethane**.

Vapor-Liquid Equilibrium (VLE) and Vapor Pressure Measurement

Objective: To determine the vapor pressure of **dichlorodifluoromethane** at various temperatures.

Methodology: A static or dynamic VLE apparatus is employed.

- Static Method:
 - A known quantity of high-purity **dichlorodifluoromethane** is introduced into an evacuated, thermostatically controlled equilibrium cell of known volume.
 - The cell is heated or cooled to the desired temperature and allowed to reach thermal equilibrium, where the temperature and pressure are constant.
 - The pressure within the cell, which corresponds to the vapor pressure of the substance at that temperature, is measured using a calibrated pressure transducer.
 - This process is repeated at various temperatures to generate a vapor pressure curve.
- Dynamic (Recirculation) Method:
 - The liquid and vapor phases of **dichlorodifluoromethane** are continuously recirculated within a closed loop containing an equilibrium chamber.
 - The system is brought to a steady state at a specific temperature and pressure.
 - Samples of the liquid and vapor phases are withdrawn and their compositions are analyzed, although for a pure substance, the primary measurement is the steady-state pressure at a given temperature.

Triple Point Determination

Objective: To determine the unique temperature and pressure at which the solid, liquid, and vapor phases of **dichlorodifluoromethane** coexist in equilibrium.

Methodology:

- A sample of high-purity **dichlorodifluoromethane** is placed in a sealed, transparent cell.
- The cell is cooled to just below the expected triple point temperature, causing the substance to solidify.
- The temperature is then slowly increased while the pressure is monitored.

- The triple point is identified as the temperature and pressure at which solid, liquid, and vapor are all observed to be in equilibrium. This is a fixed point for a pure substance.

Critical Point Determination

Objective: To determine the critical temperature and pressure of **dichlorodifluoromethane**, above which distinct liquid and gas phases do not exist.

Methodology:

- A small, sealed, high-pressure transparent cell is partially filled with liquid **dichlorodifluoromethane**, with the remaining volume occupied by its vapor.
- The cell is slowly and uniformly heated.
- As the temperature and pressure increase, the density of the liquid decreases while the density of the vapor increases.
- The meniscus separating the liquid and vapor phases will become less distinct and eventually disappear at the critical temperature. The pressure at this point is the critical pressure.
- The disappearance of the meniscus indicates that the properties of the liquid and vapor phases have become identical, and the substance has become a supercritical fluid.

Calorimetry for Enthalpy of Phase Transitions

Objective: To measure the latent heat of vaporization and fusion.

Methodology:

- A known mass of **dichlorodifluoromethane** is placed in a calorimeter.
- For the heat of vaporization, the liquid is heated at a constant pressure (e.g., atmospheric pressure for the normal boiling point) and the energy required to vaporize the entire sample is measured.

- For the heat of fusion, the solid is melted at a constant pressure, and the energy absorbed during this phase change is measured.
- These measurements are crucial for a complete thermodynamic description of the phase transitions.

Logical Relationship of Phase Transitions

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